

2-Methyl-3-methoxybenzoyl chloride chemical properties and structure

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Compound of Interest

Compound Name: 2-Methyl-3-methoxybenzoyl
chloride

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An In-depth Technical Guide to 2-Methyl-3-methoxybenzoyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **2-Methyl-3-methoxybenzoyl chloride** (CAS No. 24487-91-0). This versatile synthetic intermediate is a crucial building block in the creation of complex organic molecules, most notably in the agrochemical sector.

Core Chemical Properties and Data

2-Methyl-3-methoxybenzoyl chloride is a colorless to pale yellow liquid with a strong odor.^[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ ClO ₂	[1][2][3][4]
Molecular Weight	184.62 g/mol	[1][2][5]
CAS Number	24487-91-0	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.182 - 1.183 g/cm ³	[3][4][6]
Boiling Point	256.989 °C at 760 mmHg	[3][4]
Flash Point	95.729 °C / 96 °C	[3][6][7]
Refractive Index	1.527	[3][7]
Vapor Pressure	0.0149 mmHg at 25°C	[3]
Solubility	Sparingly soluble in water	[1]
XLogP3	2.8	[1][3][5]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	2	[1][3]
Rotatable Bond Count	2	[1][3]

Chemical Structure

The molecular structure of **2-Methyl-3-methoxybenzoyl chloride** consists of a central benzene ring substituted with a methyl group at position 2, a methoxy group at position 3, and a benzoyl chloride functional group at position 1.[1] The reactivity of this compound is largely dictated by the electrophilic nature of the carbonyl carbon in the acyl chloride group.[2]

Caption: 2D structure of **2-Methyl-3-methoxybenzoyl chloride**.

Experimental Protocols & Synthesis

The most prevalent method for synthesizing **2-Methyl-3-methoxybenzoyl chloride** is through the conversion of its corresponding carboxylic acid, 2-Methyl-3-methoxybenzoic acid.^[2]

Protocol 1: Synthesis via Thionyl Chloride

This is a conventional and widely used method for preparing acyl chlorides.^[2]

- Objective: To synthesize **2-Methyl-3-methoxybenzoyl chloride** from 2-Methyl-3-methoxybenzoic acid.
- Reagents:
 - 2-Methyl-3-methoxybenzoic acid
 - Thionyl chloride (SOCl₂) (often in excess)
 - An inert solvent such as xylene (optional)
- Methodology:
 - 2-Methyl-3-methoxybenzoic acid is combined with an excess of thionyl chloride in a reaction vessel equipped with a reflux condenser.
 - The mixture is heated to reflux.
 - The reaction proceeds for a set time (e.g., 3 hours) until the conversion is complete.^[3] The reaction's progress can be monitored by the cessation of gaseous byproducts (SO₂ and HCl).
 - This method is favored because the byproducts are gaseous and easily removed from the reaction mixture, simplifying the purification process.^[2]
 - After the reaction is complete, the excess thionyl chloride is removed, typically by distillation, to yield the crude **2-Methyl-3-methoxybenzoyl chloride**, which can be further purified if necessary.



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Caption: Common synthesis workflow for **2-Methyl-3-methoxybenzoyl chloride**.

Protocol 2: Alternative Synthesis using a Grignard Reagent

An alternative, patented method avoids the use of highly toxic phosgene.[8]

- Objective: To synthesize **2-Methyl-3-methoxybenzoyl chloride** using a Grignard reagent.
- Reagents:
 - 2-methyl-3-methoxyphenyl magnesium chloride (Grignard reagent)
 - Bis(trichloromethyl)carbonate (Triphosgene)
 - Organic solvent (e.g., tetrahydrofuran, toluene)
 - Catalyst (e.g., triethylamine, pyridine)[8]
- Methodology:
 - The Grignard reagent is first prepared from 2-methyl-3-methoxychlorobenzene and magnesium chips.[8]
 - Bis(trichloromethyl)carbonate is dissolved in an organic solvent.
 - Under a nitrogen atmosphere, the Grignard reagent solution and the bis(trichloromethyl)carbonate solution are added dropwise simultaneously into a solvent containing a catalyst.

- The reaction temperature is maintained between 10-25°C.
- After the addition is complete, the mixture is stirred for an additional 2-3 hours to ensure the reaction goes to completion.^[8] This method is presented as a safer and more environmentally benign alternative.^{[2][8]}

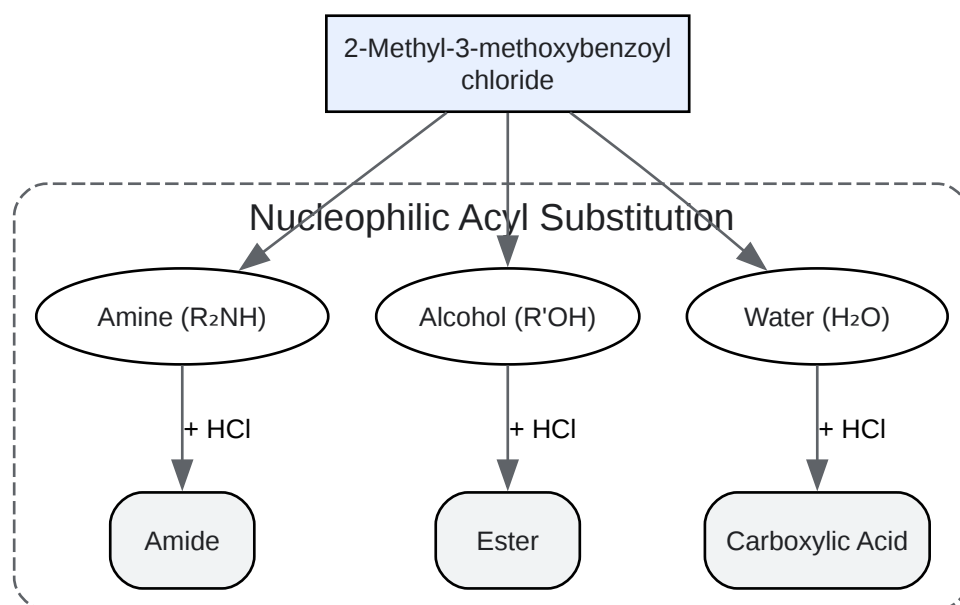
Reactivity and Signaling Pathways

The chemical utility of **2-Methyl-3-methoxybenzoyl chloride** is rooted in the high reactivity of the acyl chloride functional group, which serves as an excellent electrophile. The chlorine atom is a good leaving group, facilitating nucleophilic acyl substitution reactions.^[2]

Nucleophilic Acyl Substitution Reactions

The electrophilic carbonyl carbon is highly susceptible to attack by nucleophiles. Key reactions include:

- **Formation of Amides:** It readily reacts with primary and secondary amines to yield the corresponding N-substituted amides.^[2]
- **Formation of Esters:** Reaction with alcohols provides a direct pathway to the corresponding esters.^{[1][2]}
- **Hydrolysis:** The compound is readily hydrolyzed by water, reverting to 2-Methyl-3-methoxybenzoic acid and hydrogen chloride.^[2]



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Caption: Reactivity of **2-Methyl-3-methoxybenzoyl chloride** via nucleophilic acyl substitution.

Applications in Research and Development

The primary significance of **2-Methyl-3-methoxybenzoyl chloride** lies in its role as a key intermediate in the synthesis of more complex molecules.^[2]

- **Agrochemicals:** Its most notable application is in the multi-step synthesis of Methoxyfenozide, a selective insect growth regulator known for its efficacy against a range of pests and low toxicity to mammals.^{[2][3][6]} It is also used to synthesize deuterated versions of the insecticide, such as Methoxyfenozide-d₉, for research purposes.^{[3][6][9]}
- **Pharmaceuticals and Organic Synthesis:** As a versatile reagent, it is employed in the pharmaceutical industry and broader chemical synthesis to introduce the 2-methyl-3-methoxybenzoyl moiety into various substrates.^{[1][2]} Its ability to readily undergo acylation and esterification reactions makes it a valuable building block for diverse organic molecules.^[1]

Safety and Handling

2-Methyl-3-methoxybenzoyl chloride is a hazardous chemical that requires careful handling.

- Hazards: It is classified as causing severe skin burns and eye damage. It may also cause an allergic skin reaction and respiratory irritation. The compound is harmful to aquatic life with long-lasting effects.[10]
- Personal Protective Equipment (PPE): When handling this substance, appropriate PPE is mandatory. This includes tightly fitting safety goggles, chemical-impermeable gloves, and a full-face respirator if exposure limits are exceeded.[10]
- Handling: Work should be conducted in a well-ventilated area, avoiding the formation of dust, mists, or vapors. All sources of ignition should be removed.[10] In case of contact, immediately flush the affected area with water and seek medical attention.[11]

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